

# Corylin compared to neobavaisoflavone lifespan extension

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Corylin

CAS No.: 53947-92-5

Cat. No.: S623654

[Get Quote](#)

## Corylin vs. Neobavaisoflavone: Comparison at a Glance

Feature	Corylin	Neobavaisoflavone
Source	The herb <i>Psoralea corylifolia</i> [1] [2]	The herb <i>Psoralea corylifolia</i> [1] [2]
Lifespan Extension in Yeast	Extends replicative lifespan [1] [2]	Extends replicative lifespan [1] [2]
Lifespan Extension in Mice	Extends lifespan in mice on a high-fat diet [1] [2] [3]	Not reported
Primary Molecular Target (for Lifespan)	Gtr1 protein, part of the TORC1 complex [1] [2] [4]	Information is less specific from available data [1] [2]
Key Signaling Pathway	mTOR (TOR1 in yeast) pathway inhibition [1] [2] [4]	Information is less specific; acts independently of Sirtuins [1] [2]

Feature	Corylin	Neobavaisoflavone
Effect on Cellular Senescence	Reduces senescence in Human Umbilical Vein Endothelial Cells (HUVECs) [1] [2]	Not reported
Other Notable Activities	Promotes adipose tissue browning, improves insulin resistance, exhibits anti-atherosclerotic effects [5] [6]	Acts as a chemosensitizer in cancer cells, inhibits melanogenesis, functions as an efflux pump inhibitor in <i>S. aureus</i> [7] [8] [9]

## Insights from Key Experiments and Protocols

The comparative potential of these compounds is rooted in rigorous experimental methodologies.

### Yeast Replicative Lifespan (RLS) Assay

This was the critical initial screen that identified both compounds.

- **Purpose:** To measure how many times a mother yeast cell can divide and produce daughters, a key model for aging [1] [2].
- **Method (Mother Enrichment Program - MEP):** A genetic system is used to selectively eliminate daughter cells, allowing researchers to easily monitor and count the divisions of mother cells in a liquid culture. This is more efficient than the traditional, manual micromanipulation method [1] [2].
- **Finding:** Both **corylin** and neobavaisoflavone were identified from 22 compounds isolated from *Psoralea corylifolia* as being able to extend yeast RLS in this assay [1] [2].

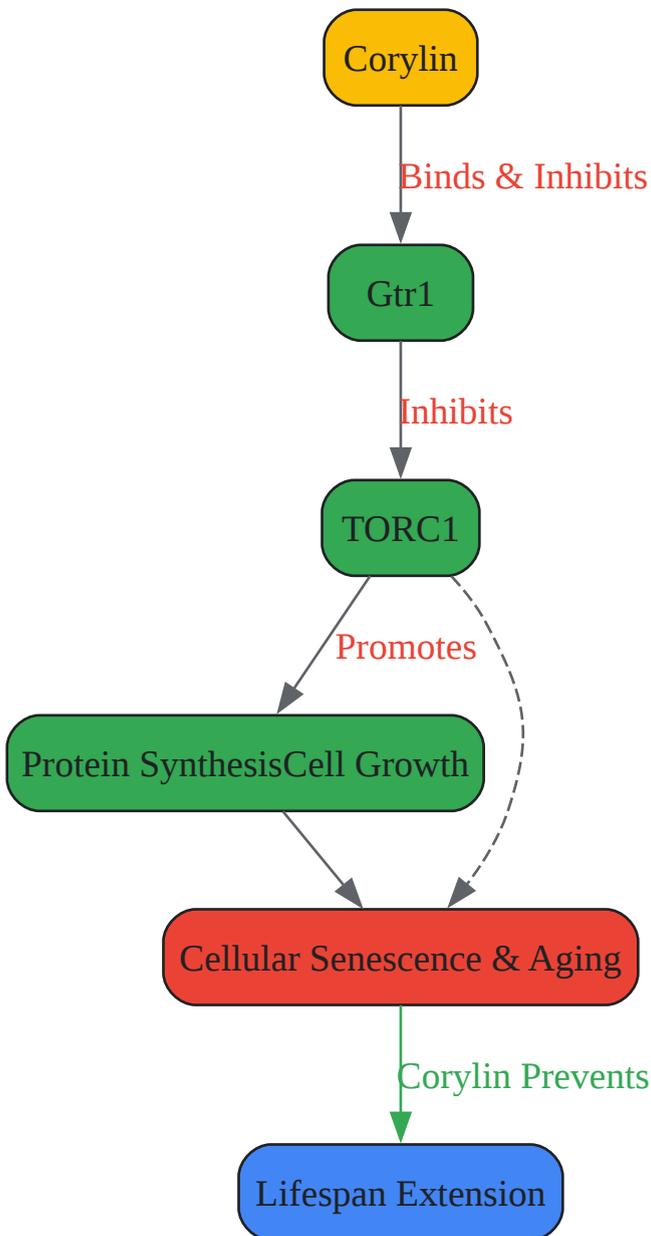
### Mammalian Lifespan and Healthspan Studies

Following the yeast data, **corylin** was advanced to more complex models.

- **Mouse Model:** Aged mice (40 weeks old) were fed a high-fat diet, with one group receiving **corylin** (50 mg/kg) [1] [2] [4].
- **Results:** The **corylin**-treated group showed a significant improvement in survival rates after two years (~60% alive vs. ~40% in control). They also demonstrated improved physical function, including better balance and rearing behavior [4].

- **Mechanistic Insight:** The study further showed that **corylin** ameliorated markers of cellular senescence in human umbilical vein endothelial cells (HUVECs), making their gene expression profile more similar to that of young cells [1] [2] [4].

The following diagram illustrates the well-characterized anti-aging mechanism of **corylin**, which mimics caloric restriction:



[Click to download full resolution via product page](#)

## Final Analysis for Researchers

For research and drug development focused on aging and age-related diseases, the current evidence points to a clear distinction:

- **Corylin emerges as the more promising candidate** for direct lifespan extension. Its effects have been validated across multiple biological models—from yeast and human cells to mice—and its mechanism of action as a caloric restriction mimetic via Gtr1/mTOR inhibition is well-defined [1] [2] [4]. Its additional benefits on metabolism [5] and cardiovascular health [6] further support its potential as a broad-spectrum therapeutic for age-related conditions.
- **Neobavaisoflavone should be considered for different therapeutic niches.** While it shows less evidence for direct lifespan extension, its strong and documented activity in areas like **cancer chemosensitization** [7] and **antimicrobial potentiation** [9] makes it a highly interesting molecule for oncology and infectious disease research.

### ***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. The flavonoid corylin exhibits lifespan properties in mouse... extension [pmc.ncbi.nlm.nih.gov]
2. The flavonoid corylin exhibits lifespan extension properties ... [nature.com]
3. The flavonoid corylin exhibits lifespan extension properties ... [pubmed.ncbi.nlm.nih.gov]
4. increases Corylin of yeast and... | lifespan Research Institute Lifespan [lifespan.io]
5. Corylin reduces obesity and insulin resistance ... [sciencedirect.com]
6. Corylin Inhibits Vascular Cell Inflammation, Proliferation ... [mdpi.com]
7. Evaluation of Possible Neobavaisoflavone Chemosensitizing ... [pmc.ncbi.nlm.nih.gov]
8. Neobavaisoflavone Inhibits Melanogenesis through the ... [mdpi.com]
9. Prenylated isoflavonoids from Fabaceae against the NorA ... [nature.com]

To cite this document: Smolecule. [Corylin compared to neobavaisoflavone lifespan extension].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b623654#corylin-compared-to-neobavaisoflavone-lifespan-extension>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)